

(5-Chloro-2-methylphenyl)methanol CAS number 58966-29-3 properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (5-Chloro-2-methylphenyl)methanol

Cat. No.: B2747888

[Get Quote](#)

An In-depth Technical Guide to **(5-Chloro-2-methylphenyl)methanol** (CAS: 58966-29-3)

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical intermediate **(5-Chloro-2-methylphenyl)methanol**. It delves into its core properties, synthesis, applications, analytical profile, and safety protocols, providing a holistic understanding of this versatile compound.

Introduction and Strategic Importance

(5-Chloro-2-methylphenyl)methanol, also identified as 5-chloro-2-methylbenzyl alcohol, is an organic compound with the chemical formula C_8H_9ClO .^{[1][2]} It belongs to the class of substituted benzyl alcohols, featuring a benzene ring substituted with a chloro group, a methyl group, and a hydroxymethyl group. This molecule serves as a crucial building block and intermediate in the synthesis of a wide array of more complex molecules.^[1] Its strategic importance is most pronounced in the pharmaceutical and agrochemical industries, where it functions as a precursor for active pharmaceutical ingredients (APIs) and pesticides.^[1] The specific arrangement of its functional groups allows for diverse chemical modifications, making it a valuable component in the organic chemist's toolbox for creating novel compounds with desired biological activities.^[1]

Physicochemical and Computed Properties

A clear understanding of the physicochemical properties of **(5-Chloro-2-methylphenyl)methanol** is fundamental for its application in synthesis and process development. The properties are summarized in the table below.

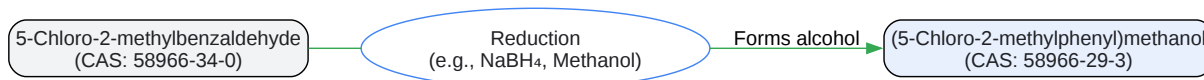
| Property | Value | Source |
|--------------------------------|---|--------|
| CAS Number | 58966-29-3 | [2] |
| Molecular Formula | C ₈ H ₉ ClO | [1][2] |
| Molecular Weight | 156.61 g/mol | [1][2] |
| Synonyms | 5-chloro-2-methylbenzyl alcohol, (5-Chloro-2-methyl-phenyl)-methanol, 3-Chloro-6-methylbenzyl alcohol | [2][3] |
| Appearance | Solid | [3] |
| Purity | Typically ≥98% | [3] |
| Topological Polar Surface Area | 20.2 Å ² | [2] |
| Hydrogen Bond Donor Count | 1 | [2] |
| Hydrogen Bond Acceptor Count | 1 | [2] |
| Rotatable Bond Count | 1 | [2] |
| Canonical SMILES | <chem>CC1=C(C=C(C=C1)Cl)CO</chem> | [2] |
| InChI Key | CLISNAPODOSINO-UHFFFAOYSA-N | [2][3] |

Synthesis and Reactivity

(5-Chloro-2-methylphenyl)methanol is typically synthesized via the reduction of its corresponding aldehyde, 5-Chloro-2-methylbenzaldehyde (CAS 58966-34-0). This

transformation is a standard procedure in organic chemistry, often employing reducing agents like sodium borohydride (NaBH_4) in an alcoholic solvent.

Synthetic Pathway Overview



[Click to download full resolution via product page](#)

Caption: Synthesis of **(5-Chloro-2-methylphenyl)methanol**.

Experimental Protocol: Reduction of 5-Chloro-2-methylbenzaldehyde

- **Dissolution:** Dissolve 5-Chloro-2-methylbenzaldehyde in a suitable alcohol solvent, such as methanol or ethanol, in a round-bottom flask equipped with a magnetic stirrer.
- **Cooling:** Place the flask in an ice bath to cool the solution to 0-5 °C. This is crucial to control the exothermic reaction.
- **Addition of Reducing Agent:** Slowly add sodium borohydride (NaBH_4) portion-wise to the stirred solution. The slow addition prevents a rapid, uncontrolled reaction.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress using Thin Layer Chromatography (TLC) until the starting aldehyde spot is no longer visible.
- **Quenching:** Carefully quench the reaction by the slow addition of water or dilute hydrochloric acid to neutralize any excess NaBH_4 .
- **Extraction:** Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purification: Purify the crude **(5-Chloro-2-methylphenyl)methanol** by column chromatography or recrystallization to obtain the final product with high purity.

Key Applications in Research and Development

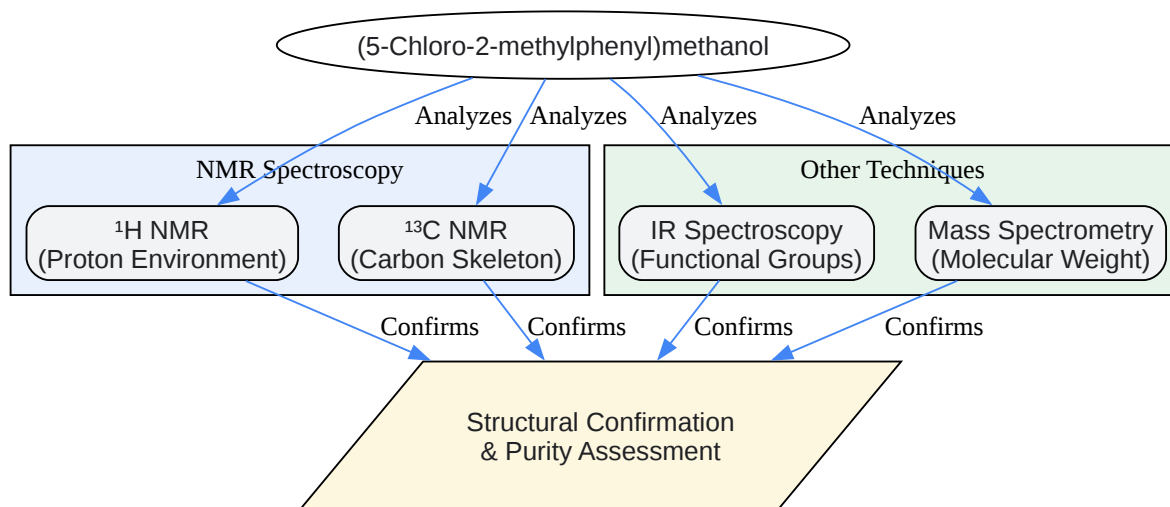
The utility of **(5-Chloro-2-methylphenyl)methanol** stems from its ability to act as a versatile intermediate.

- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of various pharmaceuticals.^[1] The chloro and methyl substituents on the phenyl ring can influence the molecule's steric and electronic properties, which in turn can affect its binding affinity to biological targets.^[4] Medicinal chemists utilize this scaffold to build more complex molecules for developing new drugs.^[1]
- Agrochemical Production: In the agrochemical sector, it serves as a precursor for creating compounds used in pesticides and other agricultural chemicals, contributing to crop protection.^[1]
- Asymmetric Synthesis: The compound can be employed as a chiral auxiliary in asymmetric synthesis. This is vital for producing enantiomerically pure compounds, a critical requirement for many modern pharmaceuticals where only one enantiomer exhibits the desired therapeutic effect.^[1]
- Antimicrobial Agent: **(5-Chloro-2-methylphenyl)methanol** has been recognized for its potential as an antimicrobial agent, making it a candidate for use in disinfectants and preservatives.^[1]

Analytical and Spectroscopic Profile

Structural elucidation and purity assessment are critical. While specific experimental spectra for this compound are not widely published, a predicted profile based on its structure provides valuable guidance.

Spectroscopic Analysis Workflow



[Click to download full resolution via product page](#)

Caption: Logical flow for spectroscopic structural analysis.

Predicted ¹H NMR Data (300 MHz, CDCl₃)

| Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment |
|-------------------------|--------------|-------------|------------------------------------|
| ~ 7.25 | d | 1H | Ar-H (meta to -CH ₂ OH) |
| ~ 7.15 | dd | 1H | Ar-H (ortho to -Cl) |
| ~ 7.10 | d | 1H | Ar-H (ortho to -CH ₃) |
| ~ 4.60 | s | 2H | -CH ₂ OH |
| ~ 2.30 | s | 3H | -CH ₃ |
| ~ 1.60 | br s | 1H | -OH |

Predicted ¹³C NMR Data (75 MHz, CDCl₃)

| Chemical Shift (δ , ppm) | Assignment |
|----------------------------------|----------------------------|
| ~ 138.5 | Ar-C (-CH ₃) |
| ~ 137.0 | Ar-C (-CH ₂ OH) |
| ~ 133.0 | Ar-C (-Cl) |
| ~ 130.5 | Ar-CH |
| ~ 129.0 | Ar-CH |
| ~ 126.5 | Ar-CH |
| ~ 63.0 | -CH ₂ OH |
| ~ 19.0 | -CH ₃ |

Predicted IR Spectroscopy Data

| Wavenumber (cm ⁻¹) | Intensity | Assignment |
|--------------------------------|---------------|-------------------------------|
| 3400-3200 | Strong, Broad | O-H stretch (alcohol) |
| 3100-3000 | Medium | Aromatic C-H stretch |
| 2950-2850 | Medium | Aliphatic C-H stretch |
| 1600, 1480 | Medium-Weak | Aromatic C=C stretch |
| 1050-1000 | Strong | C-O stretch (primary alcohol) |
| 850-750 | Strong | C-Cl stretch |

Safety, Handling, and Storage

While a specific, comprehensive safety data sheet (SDS) for **(5-Chloro-2-methylphenyl)methanol** is not readily available in public databases, data from structurally analogous compounds, such as (5-Bromo-2-methylphenyl)methanol, can be used to infer potential hazards.^[5]

GHS Hazard Classification (Inferred)

| Hazard Class | Category | Statement |
|--------------------------------|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity | 3 | H335: May cause respiratory irritation |

Source: Inferred from data for (5-Bromo-2-methylphenyl)methanol.[\[5\]](#)

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[6\]](#)[\[7\]](#)
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)[\[7\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat. Wash hands thoroughly after handling.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[\[6\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.[\[8\]](#)

Fire and Disposal

- Fire Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.[\[6\]](#)

Conclusion

(5-Chloro-2-methylphenyl)methanol (CAS: 58966-29-3) is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. Its well-defined physicochemical properties, straightforward synthesis, and diverse reactivity make it an essential building block for the creation of complex, high-value molecules. A thorough understanding of its analytical profile and adherence to strict safety protocols are paramount for its effective and safe utilization in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. Page loading... [guidechem.com]
- 3. (5-Chloro-2-methylphenyl)methanol | CymitQuimica [cymitquimica.com]
- 4. m.youtube.com [m.youtube.com]
- 5. (5-Bromo-2-methylphenyl)methanol | C₈H₉BrO | CID 12993770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. solventsandpetroleum.com [solventsandpetroleum.com]
- 7. methanex.com [methanex.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [(5-Chloro-2-methylphenyl)methanol CAS number 58966-29-3 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2747888#5-chloro-2-methylphenyl-methanol-cas-number-58966-29-3-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com